

Application Notes and Protocols: γ -Caprolactone as a Biostimulant for *Rhodococcus erythropolis*

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Compound of Interest

Compound Name: *gamma-Caprolactone*

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Introduction

Rhodococcus erythropolis, a Gram-positive actinobacterium, is recognized for its versatile metabolism and its role in bioremediation and biocontrol. One of its key biocontrol mechanisms is the disruption of quorum sensing (QS), a cell-to-cell communication system used by many pathogenic bacteria to coordinate virulence. This process, known as quorum quenching (QQ), is mediated by the degradation of N-acyl-homoserine lactone (NAHSL) signaling molecules.

γ -Caprolactone, a food-grade flavoring agent, has been identified as a potent biostimulant for *R. erythropolis*. It induces the expression of the γ -lactone catabolic pathway, which is responsible for the degradation of NAHSLs. This biostimulation enhances the growth and quorum quenching activity of *R. erythropolis*, making it a promising agent for controlling infections by pathogenic bacteria that rely on QS for their virulence.

These application notes provide detailed protocols for studying the biostimulant effect of γ -caprolactone on *R. erythropolis*, including methods for assessing bacterial growth, gene expression of the key lactonase enzyme QsdA, and the functional quorum quenching activity.

Data Presentation

The following tables summarize quantitative data on the effect of γ -caprolactone on *Rhodococcus erythropolis*.

Table 1: Effect of γ -Caprolactone on the Growth of *Rhodococcus erythropolis*

Parameter	Condition	Value	Reference
Doubling Time	Minimal medium with γ -lactones as sole carbon source	4 hours	[1]
Doubling Time	Minimal medium with hexanoate (uncyclizable analog)	6 hours	[1]
Concentration for Biostimulation	Hydroponic system for potato culture	0.4 g/L	[1]

Signaling Pathway

The biostimulant effect of γ -caprolactone is primarily mediated through the induction of the *qsdA* operon, which is regulated by the TetR-like transcriptional regulator, QsdR.

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References

- 1. *Rhodococcus erythropolis*. Culture Collections [culturecollections.org.uk]
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